

Butyl Diphenylphosphinite: A Technical Overview

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Compound of Interest

Compound Name: *Butyl diphenylphosphinite*

Cat. No.: *B082830*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical and physical properties of **butyl diphenylphosphinite**. The information is presented to support research and development activities where this organophosphorus compound may be of interest.

Core Chemical Data

The fundamental properties of **butyl diphenylphosphinite** are summarized below, providing a clear reference for experimental design and chemical synthesis.

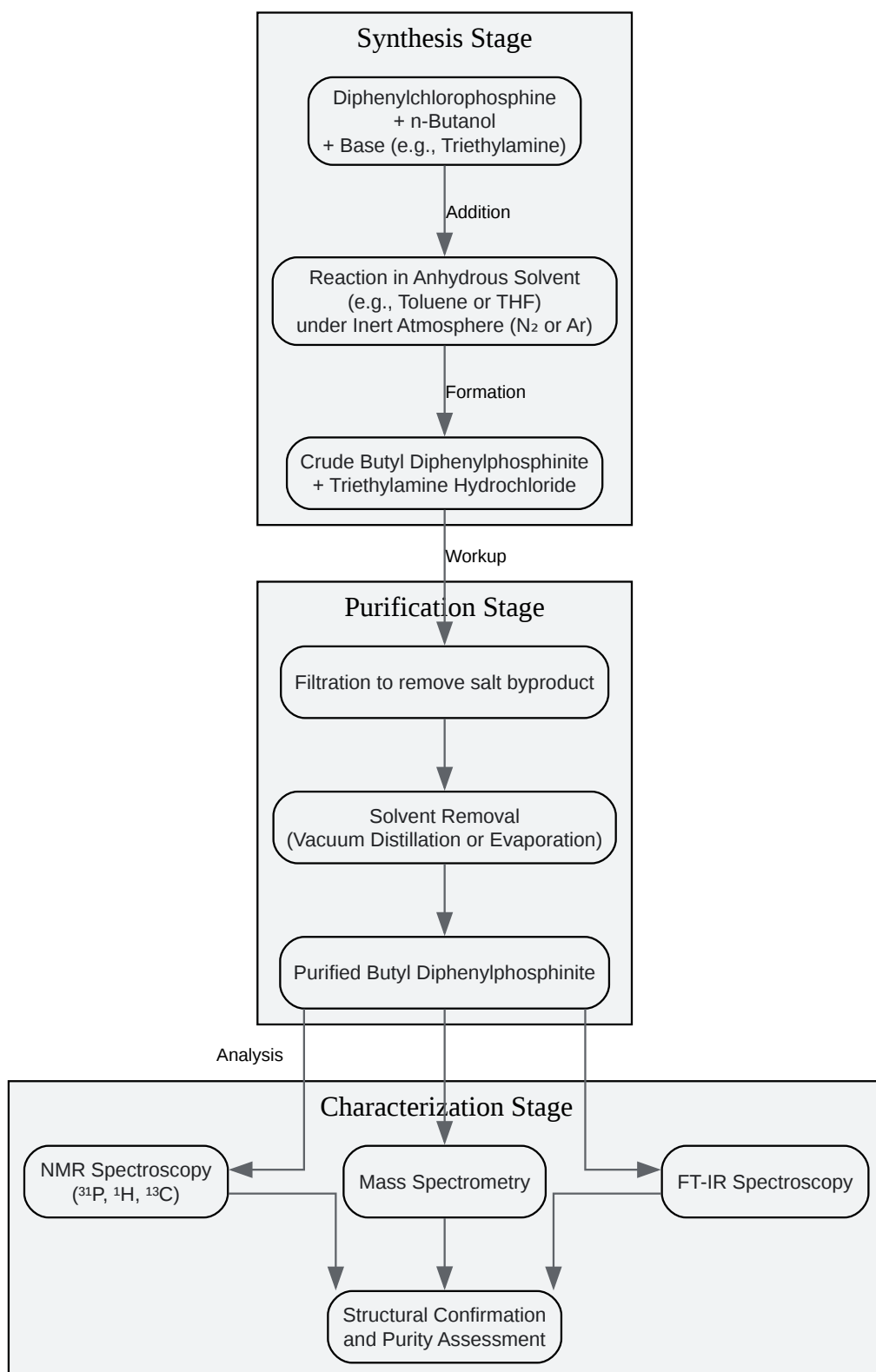
Property	Value	Reference
Molecular Weight	258.303 g/mol	
Molecular Formula	C ₁₆ H ₁₉ OP	[1]
CAS Number	13360-94-6	[2]
Monoisotopic Mass	258.11734 Da	[1]

Experimental Considerations

Detailed experimental protocols for the synthesis and application of **butyl diphenylphosphinite** are not extensively documented in publicly available literature. However, its structural class—phosphinites—suggests its potential utility as a ligand in catalysis or as a

reagent in organic synthesis. Researchers working with this compound would typically rely on general procedures for the synthesis of phosphinites, often involving the reaction of a chlorophosphine with an alcohol in the presence of a base.

A generalized workflow for the potential synthesis and handling of **butyl diphenylphosphinite** is outlined below. This diagram serves as a conceptual guide for researchers, emphasizing the necessary steps from synthesis to characterization.



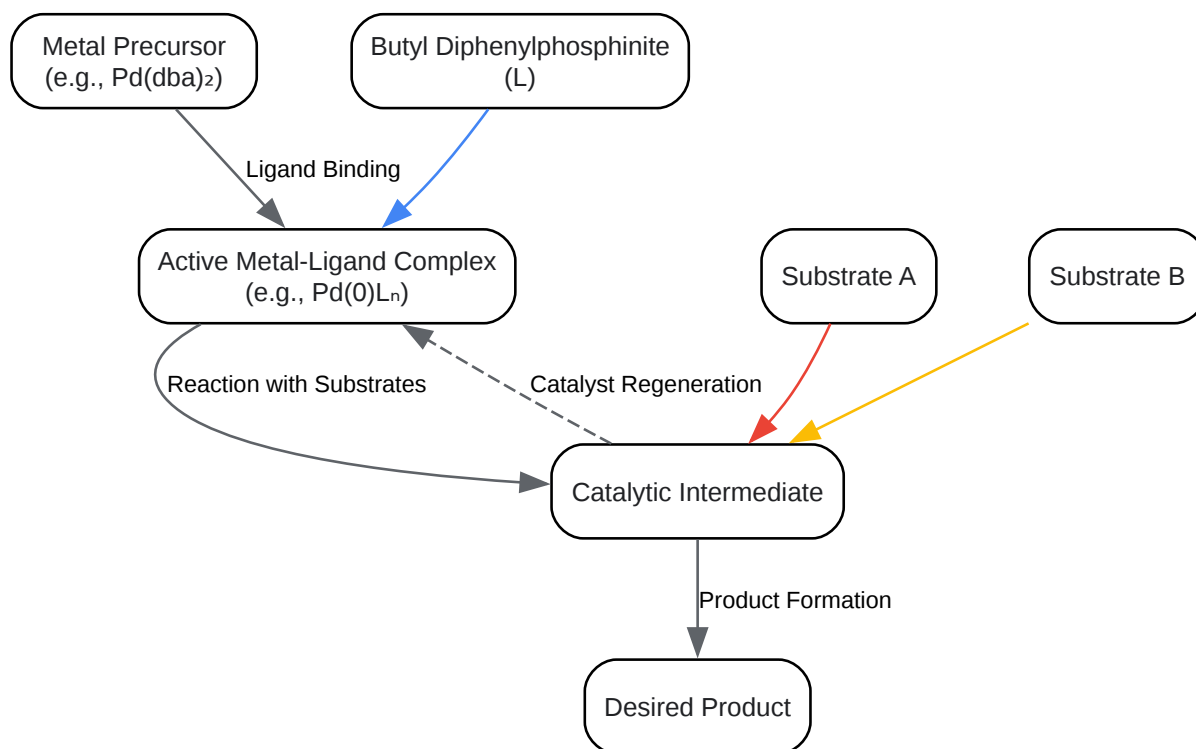
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A generalized experimental workflow for **butyl diphenylphosphinite**.

Potential Applications and Signaling Pathways

Due to the limited specific data on **butyl diphenylphosphinite** in biological systems, no established signaling pathways involving this molecule can be described. However, phosphinite-containing molecules are known to act as ligands for transition metals used in catalysis. In the context of drug development, such catalytic systems can be crucial for the synthesis of complex organic molecules that form the basis of new therapeutic agents. The phosphorus atom in **butyl diphenylphosphinite** has a lone pair of electrons, making it a potential donor to a metal center, thereby influencing the catalytic activity and selectivity of the metal complex.

The logical relationship for its potential role as a ligand in a catalytic cycle is depicted below.



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Conceptual catalytic cycle involving a phosphinite ligand.

While this guide provides the core molecular data for **butyl diphenylphosphinite**, it is important for researchers to recognize the limited scope of currently available application-

specific information. Further investigation and publication in peer-reviewed journals are necessary to fully elucidate the experimental protocols and potential uses of this compound.

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References

- 1. PubChemLite - Butyl diphenylphosphinite (C₁₆H₁₉OP) [pubchemlite.lcsb.uni.lu]
- 2. butyl diphenylphosphinite | 13360-94-6 [amp.chemicalbook.com]
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